

Navigating the Safety Profile of 2-Octyl Acrylate: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-OCTYL ACRYLATE

Cat. No.: B1582642

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for the handling of **2-octyl acrylate**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes critical data on the substance's physicochemical properties, toxicity, and safe handling protocols. All quantitative data is presented in structured tables for ease of comparison, and detailed methodologies for key toxicological experiments are provided. Visual diagrams generated using Graphviz illustrate experimental workflows and the molecular signaling pathway associated with skin sensitization.

Section 1: Physicochemical and Toxicological Profile

2-Octyl acrylate is a combustible liquid that may cause allergic skin reactions and respiratory irritation. It is characterized by a boiling point of approximately 220°C and low water solubility. The toxicological profile of **2-octyl acrylate** has been evaluated through various studies, the results of which are crucial for establishing safe handling procedures in a laboratory setting.

Physicochemical Properties

A summary of the key physicochemical properties of **2-octyl acrylate** is provided in Table 1.

Property	Value	Reference
Molecular Formula	C11H20O2	
Molecular Weight	184.28 g/mol	
Boiling Point	~220°C	
Melting Point	< -20°C	
Density	0.8754 g/cm ³	
Vapor Pressure	0.01 mbar at 20°C	
Water Solubility	Low (0.01 g/L at 25°C)	
Appearance	Colorless to light yellow liquid	

Toxicological Data

The acute toxicity of **2-octyl acrylate** has been assessed via oral, inhalation, and dermal routes. It is also a known skin and eye irritant and a skin sensitizer. Quantitative toxicological data are summarized in Table 2.

Toxicity Endpoint	Result	Species	Method	Reference
Acute Oral Toxicity	LD50: > 5000 mg/kg	Rat	Limit Test	
Acute Inhalation Toxicity	LC50: > 4.7 mg/l (4 h)	Rat	OECD Guideline 403	
Acute Dermal Toxicity	No data available	-	-	
Skin Irritation	Causes skin irritation	Rabbit	-	
Eye Irritation	Causes serious eye irritation	Rabbit	-	
Skin Sensitization	May cause an allergic skin reaction	-	-	

Section 2: Experimental Protocols for Toxicological Assessment

Detailed methodologies for key toxicological assessments are provided below, based on internationally recognized guidelines.

Acute Oral Toxicity: Limit Test

Objective: To determine the acute oral toxicity of a substance. A limit test is performed to determine if the LD50 is above a certain dose level (e.g., 5000 mg/kg).

Methodology:

- **Animal Selection:** Healthy, young adult rats are used.
- **Dose Administration:** A single dose of the test substance (e.g., 5000 mg/kg) is administered by gavage to a small group of animals.

- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the observation period.

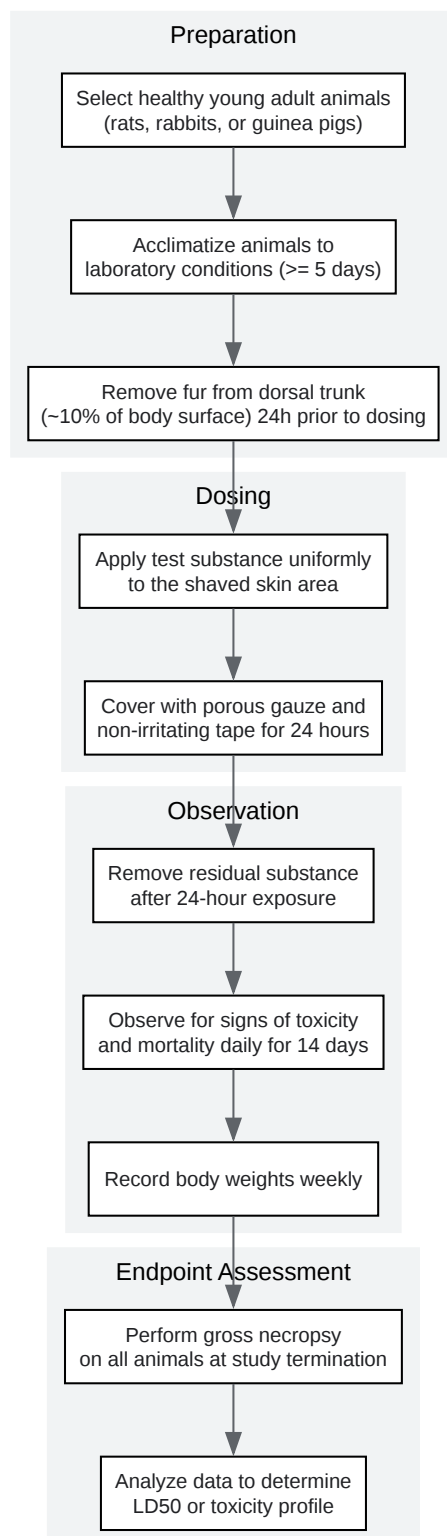
Acute Dermal Toxicity: OECD Guideline 402

Objective: To assess the potential short-term hazards of a chemical substance when exposed through the skin. This test can be conducted as a limit test or a full dose-response study.

Methodology:

- **Animal Selection:** Healthy young adult rats, rabbits, or guinea pigs with intact skin are used.
- **Preparation:** Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals.
- **Dose Application:** The test substance is applied uniformly over a shaved area of approximately 10% of the total body surface area. The area is then covered with a porous gauze dressing and non-irritating tape for a 24-hour period.
- **Observation:** Animals are observed for signs of toxicity and mortality daily for at least 14 days. Body weights are recorded at least weekly.
- **Necropsy:** All animals undergo a gross necropsy at the end of the study.

Acute Dermal Toxicity Workflow (OECD 402)

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Caption: Workflow for Acute Dermal Toxicity Testing (OECD 402).

Skin Sensitization: Adverse Outcome Pathway (AOP)

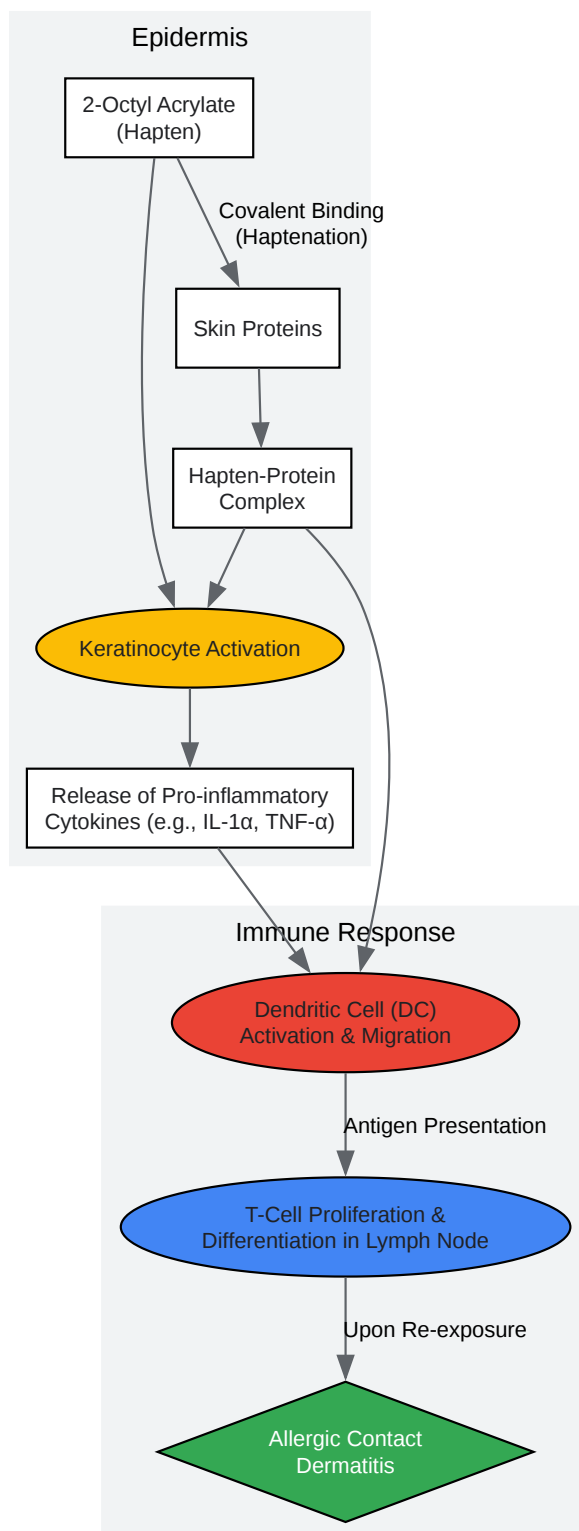
The process of skin sensitization by a chemical, such as an acrylate, is understood through an Adverse Outcome Pathway (AOP). This pathway outlines the key events that lead from the initial chemical interaction with the skin to the development of an allergic reaction.

The key events in the skin sensitization AOP are:

- **Haptenation:** The small chemical molecule (hapten) penetrates the skin and covalently binds to skin proteins, forming a hapten-protein complex.
- **Keratinocyte Activation:** The hapten-protein complexes, along with the chemical itself, can cause stress and activation of keratinocytes (the main cells of the epidermis). This leads to the release of pro-inflammatory signaling molecules.
- **Dendritic Cell Activation:** Dendritic cells (specialized immune cells in the skin) recognize and internalize the hapten-protein complexes. They become activated and migrate from the skin to the local lymph nodes.
- **T-cell Proliferation and Differentiation:** In the lymph nodes, the activated dendritic cells present the haptenated peptides to naive T-lymphocytes. This leads to the proliferation and differentiation of allergen-specific T-cells, resulting in sensitization.

Upon subsequent exposure to the same chemical, these memory T-cells are rapidly activated, leading to the clinical manifestations of allergic contact dermatitis.

Simplified Signaling Pathway of Acrylate-Induced Skin Sensitization

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Caption: Acrylate-induced skin sensitization pathway.

Section 3: Safe Handling and Emergency Procedures

Given the hazardous properties of **2-octyl acrylate**, strict adherence to safety protocols is mandatory to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

When handling **2-octyl acrylate**, the following PPE should be worn:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile rubber).
- **Eye Protection:** Safety glasses with side shields or chemical goggles.
- **Skin and Body Protection:** A lab coat or chemical-resistant apron. Closed-toe shoes are required.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.

Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.
- Store in a cool, dry, well-ventilated area away from incompatible materials.
- Keep containers tightly closed when not in use.

Emergency Procedures

- **In case of skin contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation or rash occurs, seek medical attention.
- **In case of eye contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.

- In case of inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- In case of ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.
- In case of a spill: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.

Section 4: Conclusion

2-Octyl acrylate is a valuable chemical for various research and development applications. However, its potential to cause skin and eye irritation, as well as allergic skin reactions, necessitates careful handling and strict adherence to safety protocols. By understanding its toxicological profile and implementing the recommended safety measures outlined in this guide, researchers and scientists can minimize the risks associated with its use. Continuous vigilance and a proactive approach to safety are paramount when working with this and other potentially hazardous chemicals.

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